Mass spectrometry fragmentation patterns of 2-Oxo-2-phenylethyl (2-methylphenoxy)acetate

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Compound of Interest

Compound Name:	*2-Oxo-2-phenylethyl (2-methylphenoxy)acetate*
Cat. No.:	*B14921102*

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An In-Depth Technical Guide to the Mass Spectrometry Fragmentation of **2-Oxo-2-phenylethyl (2-methylphenoxy)acetate**

Introduction: The Structural Elucidation Challenge

2-Oxo-2-phenylethyl (2-methylphenoxy)acetate (Molecular Formula: $C_{17}H_{16}O_4$, Molecular Weight: 284.31 g/mol) is a complex ester molecule incorporating multiple functional groups, including a ketone, an ester linkage, and an ether bond within its phenacyl and phenoxyacetate moieties. For researchers in synthetic chemistry and drug development, unambiguous structural confirmation is paramount. Mass spectrometry, particularly with electron ionization (EI), serves as a powerful analytical tool by inducing reproducible fragmentation of the parent molecule. The resulting mass spectrum provides a unique fingerprint, allowing for structural verification and differentiation from isomers.

This guide provides a comprehensive analysis of the predicted fragmentation patterns of **2-Oxo-2-phenylethyl (2-methylphenoxy)acetate**. As a senior application scientist, this analysis is grounded in the fundamental principles of mass spectrometry, drawing parallels with the known fragmentation of related structural motifs to explain the causal factors behind each

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cleavage. We will compare its expected fragmentation with a potential isomer, Methyl 2-{2-[(2-methylphenoxy)methyl]phenyl}-2-oxoacetate, to highlight the diagnostic power of this technique.

Molecular Structure and Key Fragmentation Sites

The fragmentation of **2-Oxo-2-phenylethyl (2-methylphenoxy)acetate** is governed by the relative stability of the resulting cations and neutral losses. The structure contains several bonds susceptible to cleavage under high-energy electron ionization conditions. The primary sites for fragmentation are the bonds adjacent to the carbonyl groups (alpha-cleavage), the ester and ether linkages, and the benzylic positions, all of which can lead to the formation of resonance-stabilized cations.

Predicted Electron Ionization (EI) Fragmentation Pathways

Upon electron ionization, the molecule will form a molecular ion ($M^{\bullet+}$) at m/z 284. This energetically unstable radical cation will undergo a series of fragmentation reactions.[1] The most probable pathways are detailed below.

Alpha-Cleavage at the Ketone Carbonyl

The most characteristic fragmentation in molecules containing a phenacyl group (a benzoyl group attached to a methylene) is the cleavage of the bond alpha to the ketone carbonyl.[2][3]

- Formation of the Benzoyl Cation (m/z 105): This pathway involves the cleavage of the C-C bond between the ketone carbonyl and the adjacent methylene group. This is an extremely favorable process as it results in the formation of the highly stable, resonance-stabilized benzoyl cation. This fragment is often the base peak in the spectrum of such compounds.[2][4] The corresponding radical lost is $\bullet CH_2O(CO)CH_2OC_6H_4CH_3$.

- Formation of the Phenyl Cation (m/z 77): Subsequent loss of a neutral carbon monoxide (CO) molecule from the benzoyl cation (m/z 105) leads to the formation of the phenyl cation at m/z 77.[5] This is a common secondary fragmentation for aromatic ketones.

Cleavage of the Ester Linkage

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The ester functional group provides two primary points of cleavage.[6]

- Formation of the Phenacyl Cation (m/z 119): Cleavage of the C-O bond on the acyl side of the ester linkage results in the loss of a (2-methylphenoxy)acetate radical. This generates the phenacyl cation, $[C_6H_5COCH_2]^+$, which would appear at m/z 119.

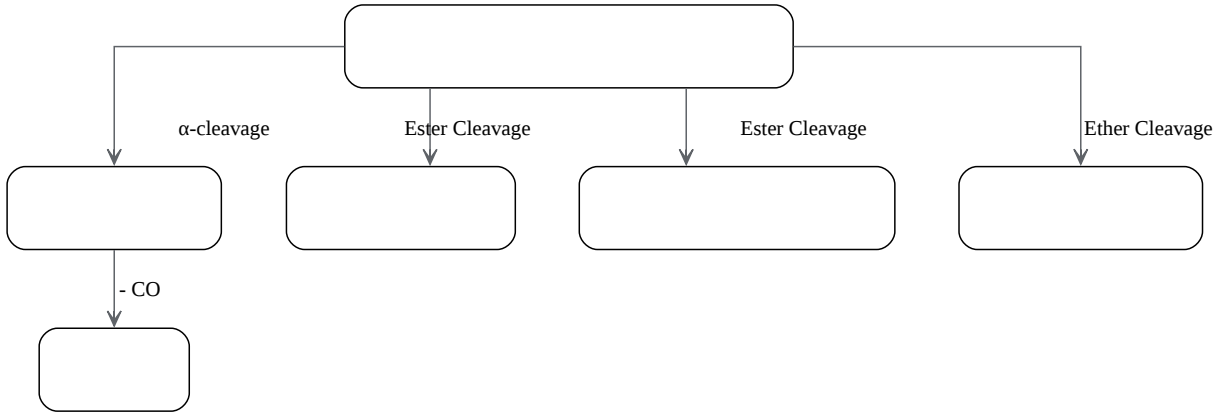
- Formation of the (2-methylphenoxy)acetyl Cation (m/z 165): Cleavage of the O-C bond on the alkyl side of the ester results in the formation of the (2-methylphenoxy)acetyl cation, $[CH_3C_6H_4OCH_2CO]^+$, at m/z 165.

Cleavage at the Ether Linkage and Benzylic Position

- Formation of the 2-Methylphenoxy Cation (m/z 107): Cleavage of the ether C-O bond can lead to the formation of the $[CH_3C_6H_4O]^+$ ion at m/z 107.

- Formation of the Tropylium Ion (m/z 91): The 2-methylphenoxy group can undergo cleavage of the methyl group followed by rearrangement to form the hydroxyphenyl cation, or more complex rearrangements. More likely is the cleavage at the benzylic position of the tolyl group, which upon rearrangement can form the stable tropylium ion at m/z 91.

The predicted fragmentation pathways are visualized in the diagram below.



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Caption: Predicted EI fragmentation pathways for **2-Oxo-2-phenylethyl (2-methylphenoxy)acetate**.

Comparison Guide: Differentiating from an Isomer

To underscore the diagnostic utility of these fragmentation patterns, we compare them to the predicted fragmentation of a structural isomer, Methyl 2-{2-[(2-methylphenoxy)methyl]phenyl}-2-oxoacetate.[7][8] This molecule, while having the same molecular formula ($C_{17}H_{16}O_4$) and mass, possesses a different arrangement of functional groups, leading to a distinct mass spectrum.

Feature	2-Oxo-2-phenylethyl (2-methylphenoxy)acetate	Methyl 2-{2-[(2-methylphenoxy)methyl]phenyl}-2-oxoacetate
Molecular Ion (m/z)	284	284
Predicted Base Peak	m/z 105 (Benzoyl cation)	m/z 253 (Loss of $\bullet OCH_3$ from $M^{\bullet+}$)
Key Diagnostic Ions	m/z 119 (Phenacyl cation) m/z 165 ((2-methylphenoxy)acetyl cation) m/z 77 (Phenyl cation)	m/z 59 ($[COOCH_3]^+$) m/z 181 ($[CH_3C_6H_4OCH_2C_6H_4]^+$)
Rationale	The phenacyl moiety provides a very stable benzoyl cation, which is expected to dominate the spectrum.	The terminal methyl ester group provides a facile loss of a methoxy radical ($\bullet OCH_3$), leading to a stable ion at m/z 253. The lack of a simple phenacyl group precludes the formation of a strong m/z 105 peak.

This comparison clearly demonstrates that while both compounds share the same molecular weight, their fragmentation patterns are sufficiently different to allow for unambiguous

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identification. The presence of a dominant peak at m/z 105 is a strong indicator for the title compound, whereas its absence and a strong M-31 peak would suggest the isomeric structure.

Experimental Protocol: Acquiring a Reference Mass Spectrum

This protocol outlines a standard method for obtaining an electron ionization mass spectrum for a semi-volatile organic compound like **2-Oxo-2-phenylethyl (2-methylphenoxy)acetate** using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To obtain a reproducible EI mass spectrum for fragmentation pattern analysis.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer with an EI source (e.g., a single quadrupole or ion trap).

Materials:

- Sample: **2-Oxo-2-phenylethyl (2-methylphenoxy)acetate**
- Solvent: Dichloromethane or Ethyl Acetate (High Purity, HPLC grade)
- Vials: 2 mL amber glass vials with PTFE-lined caps

Procedure:

- Sample Preparation:
  - Prepare a stock solution of the sample at 1 mg/mL in the chosen solvent.
  - Perform a serial dilution to a final concentration of approximately 10 µg/mL. High concentrations can lead to source contamination and spectral distortion.
- GC-MS System Configuration:
  - GC Inlet: Split/Splitless injector, operated in split mode (e.g., 20:1 ratio) at 250°C.

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- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- GC Column: A standard non-polar column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane).
- Oven Program:
  - Initial temperature: 100°C, hold for 1 minute.
  - Ramp: 15°C/min to 280°C.
  - Final hold: Hold at 280°C for 5 minutes.
- MS Transfer Line: 280°C.

- Mass Spectrometer Parameters:
  - Ionization Mode: Electron Ionization (EI).
  - Electron Energy: 70 eV. This is the standard energy used to generate reproducible spectra that are comparable to library databases.
  - Ion Source Temperature: 230°C.
  - Mass Range: Scan from m/z 40 to 400.
  - Acquisition Mode: Full Scan.
- Data Acquisition and Analysis:
  - Inject 1 µL of the prepared sample.
  - Acquire the data.
  - Identify the chromatographic peak corresponding to the target compound.
  - Extract the mass spectrum from the apex of the peak, ensuring to perform background subtraction to obtain a clean spectrum.

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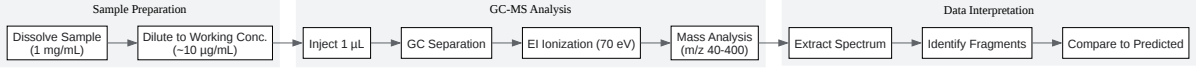
- Analyze the fragmentation pattern and compare it to the predicted ions.



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Caption: Standard experimental workflow for GC-MS analysis.

Summary of Predicted Mass Spectral Data

m/z	Proposed Ion Structure	Ion Name	Mechanism	Expected Abundance
284	$[C_{17}H_{16}O_4]^{\bullet+}$	Molecular Ion	Electron Ionization	Low to Medium
105	$[C_6H_5CO]^+$	Benzoyl Cation	α-Cleavage	High (Base Peak)
165	$[CH_3C_6H_4OCH_2CO]^+$	(2-methylphenoxy)acetyl Cation	Ester Cleavage	Medium
119	$[C_6H_5COCH_2]^+$	Phenacyl Cation	Ester Cleavage	Medium
107	$[CH_3C_6H_4O]^+$	2-Methylphenoxy Cation	Ether Cleavage	Low to Medium
77	$[C_6H_5]^+$	Phenyl Cation	Loss of CO from m/z 105	Medium

Conclusion

The mass spectrum of **2-Oxo-2-phenylethyl (2-methylphenoxy)acetate** is predicted to be characterized by a dominant base peak at m/z 105, corresponding to the highly stable benzoyl

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cation. Additional significant fragments at m/z 165, 119, and 77 provide further structural confirmation. These key fragments create a distinct fingerprint that allows for the confident identification of the molecule and its unambiguous differentiation from structural isomers. The provided experimental protocol offers a robust method for generating high-quality, reproducible data for this purpose, reinforcing the indispensable role of mass spectrometry in modern chemical analysis.

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